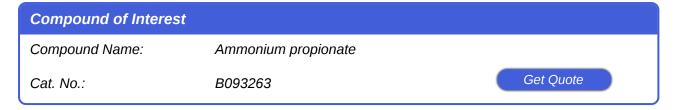


physical and chemical properties of ammonium propionate solid

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Physical and Chemical Properties of Solid **Ammonium Propionate**

Introduction

Ammonium propionate (NH₄(C₂H₅COO)), the ammonium salt of propionic acid, is a white to light yellow crystalline solid with significant applications across various industries.[1][2][3][4][5] It is utilized as a preservative and antimicrobial agent in food, animal feed, and cosmetics, and also finds use in agriculture and chemical synthesis.[1][2][6][7][8][9] Its efficacy, particularly as a mold inhibitor, is attributed to its ability to release free propionic acid under acidic conditions.[1] [5][8][9][10] This document provides a comprehensive technical overview of the core physical and chemical properties of solid ammonium propionate, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Solid **ammonium propionate** is characterized by its strong hygroscopicity, readily deliquescing in moist air.[1][8][9][10] It is known for its solubility in water and various organic solvents. The reported physical constants, such as melting point and density, exhibit some variability in the literature, which may be attributable to differences in purity, crystalline form, or measurement conditions.

Quantitative Data Summary



The following tables summarize the key quantitative properties of **ammonium propionate**.

Table 1: General and Physical Properties

Property	Value	Source(s)
IUPAC Name	Ammonium propanoate	[1][7]
CAS Number	17496-08-1	[1][4][7]
Molecular Formula	C ₃ H ₉ NO ₂	[1][7][11]
Molecular Weight	91.11 g/mol	[1][7][12]
Appearance	White to light yellow crystalline solid, powder, or granules.[1] [2][3]	[1][2][3]
Melting Point	45 °C (113 °F)	[1][7][8][13]
	73 °C	[4][9][14]
	Note: Some sources indicate it decomposes before melting.	[2]
Boiling Point	141.7 °C (287.1 °F) at 760 mmHg	[4][6][7][11]
Density	1.108 g/cm ³	[1][8]
	1.054 g/cm³ at 20 °C	[4][14]

| Vapor Pressure | 4.23 mmHg at 25 °C (estimated) |[4][11][15] |

Table 2: Solubility Properties



Solvent	Solubility	Source(s)
Water	Soluble (1 g/mL)	[1][2][7]
Ethanol	Soluble	[1][5][9]
Acetic Acid	Soluble	[1]
Acetone	Soluble	[1][8]
Chloroform	Miscible and Soluble	[1][8]

| Ether | Miscible and Soluble |[1][8] |

Chemical Characteristics Synthesis and Decomposition

Ammonium propionate is formed through the acid-base reaction of propionic acid and ammonia.[1][7][9][10]

 $C_2H_5COOH + NH_3 \rightarrow NH_4(C_2H_5COO)$

The compound is subject to thermal decomposition. When heated, the equilibrium shifts, releasing ammonia and propionic acid.[5][16] This process, known as thermal salt-splitting, is a method used to recover propionic acid from its ammonium salt.[16][17]

Click to download full resolution via product page

Caption: Synthesis and Decomposition of Ammonium Propionate.

pH-Dependent Activity

The antimicrobial functionality of **ammonium propionate** is highly dependent on pH. In acidic environments, it dissociates to form free propionic acid, which is the active fungicidal and bactericidal agent.[1][5][8][9][10] The efficacy of its preservative action is therefore enhanced at lower pH values.[1][8][9] This property is crucial for its application in food and feed preservation.



Click to download full resolution via product page

Caption: pH-Dependent Antimicrobial Action of Ammonium Propionate.

Biological Activity and Signaling

Recent studies suggest that propionate, delivered via salts like **ammonium propionate**, acts as a signaling molecule, particularly in the context of gut microbiota and metabolic regulation. It can activate G-protein coupled receptors (GPCRs) 41 and 43.[1] This activation can lead to the stimulation of peroxisome proliferator-activated receptor y (PPAR-y), which in turn inhibits the nuclear factor-kB (NF-kB) transcription factor.[1] The inhibition of NF-kB raises the threshold for inflammatory responses, highlighting a potential immunomodulatory role for **ammonium propionate**.[1]

Click to download full resolution via product page

Caption: Potential Biological Signaling Pathway of Propionate.

Experimental Protocols

The characterization of solid **ammonium propionate** involves standard analytical techniques to confirm its identity, purity, and thermal properties. The following are generalized methodologies for key experiments.

Synthesis and Purification

Objective: To synthesize **ammonium propionate** from propionic acid and ammonia and purify it by crystallization.

Methodology:

 Reaction: In a well-ventilated fume hood, slowly add a stoichiometric amount of concentrated ammonium hydroxide solution to propionic acid in a reaction vessel placed in an ice bath to control the exothermic reaction.



- Neutralization: Monitor the pH of the solution, adjusting with small additions of ammonium hydroxide until a neutral pH (approx. 7.0) is achieved.
- Crystallization: Transfer the resulting solution to an evaporating dish and reduce the volume by gentle heating or under reduced pressure to induce crystallization.
- Isolation: Collect the formed crystals by vacuum filtration.
- Drying: Dry the crystals in a desiccator over a suitable drying agent or in a vacuum oven at a low temperature (<35°C) to prevent decomposition.[1][2]
- Storage: Store the final product in a tightly sealed container due to its hygroscopic nature. [18]

Click to download full resolution via product page

Caption: General Workflow for Synthesis of Ammonium Propionate.

Thermal Analysis (DSC/TGA)

Objective: To determine the melting point and thermal decomposition profile of **ammonium propionate**.

Methodology:

- Sample Preparation: Accurately weigh 3-5 mg of the dried ammonium propionate sample into a hermetically sealed aluminum pan. Prepare an empty, sealed pan as a reference.
- Differential Scanning Calorimetry (DSC):
 - Place the sample and reference pans into the DSC cell.
 - Heat the sample under a nitrogen atmosphere (flow rate ~50 mL/min) from ambient temperature to 250°C at a constant rate (e.g., 10 °C/min).



- Record the heat flow as a function of temperature. Endothermic peaks correspond to melting or other phase transitions, while exothermic peaks indicate decomposition.
- Thermogravimetric Analysis (TGA):
 - Place 5-10 mg of the sample in a tared TGA pan.
 - Heat the sample under a nitrogen atmosphere from ambient temperature to 300°C at a constant rate (e.g., 10 °C/min).
 - Record the mass loss as a function of temperature. The onset of mass loss indicates the beginning of decomposition.

Spectroscopic Analysis (FTIR/NMR)

Objective: To confirm the chemical structure and functional groups of **ammonium propionate**.

Methodology:

- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Prepare the sample using an appropriate method (e.g., KBr pellet or Attenuated Total Reflectance - ATR).
 - Acquire the spectrum over a range of 4000-400 cm⁻¹.
 - Analyze the spectrum for characteristic peaks: N-H stretching (ammonium ion), C=O stretching (carboxylate), C-H stretching (alkyl chain), and O-H stretching (if hydrated).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a small amount of the sample in a suitable deuterated solvent (e.g., D₂O or DMSO-d₆).
 - Acquire ¹H and ¹³C NMR spectra.[19][20]
 - For ¹H NMR, expect signals corresponding to the ethyl group protons (a triplet and a quartet) and potentially a broad signal for the ammonium protons.[21][22]



 For ¹³C NMR, expect signals for the carbonyl carbon, the methylene carbon, and the methyl carbon.

Safety and Handling

Ammonium propionate is classified as an irritant.[7] Safety data sheets indicate it may cause skin and serious eye irritation or damage, as well as respiratory irritation.[7][12][23][24]

- Handling: Use in a well-ventilated area. Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn to prevent skin and eye contact.[18]
- Storage: Store in a cool, dry, well-ventilated place in tightly sealed containers.[1][18] Keep away from moisture and incompatible materials.
- First Aid: In case of contact, rinse the affected area thoroughly with water. If inhaled, move to fresh air. Seek medical attention if irritation persists or if ingested.[23][25]

Conclusion

Ammonium propionate is a versatile compound with well-defined, albeit sometimes variably reported, physical and chemical properties. Its utility as an antimicrobial agent is directly linked to its chemical behavior in acidic environments. Furthermore, emerging research into its biological signaling activities suggests potential roles in metabolic and immune regulation, warranting further investigation. The experimental protocols outlined provide a foundational framework for the synthesis and characterization of this compound in a research setting. Proper safety and handling procedures are essential when working with this material.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. AMMONIUM PROPIONATE - Ataman Kimya [atamanchemicals.com]

Foundational & Exploratory





- 2. Ammonium Propionate Industrial, Feed-Grade & Chemical Reagent_Preservative_Feed additives_Product_Jiangsu Khonor Chemicals Co. , Limited [khonorchem.com]
- 3. (S)-(+) Glycidyl Phthalimide CAS 161596-47-0 I GLindia Chemicals [glindiachemicals.com]
- 4. Cas 17496-08-1,ammonium propionate | lookchem [lookchem.com]
- 5. Ammonium Propionate CAS 17496-08-1 Propionic Acid Ammonium Salt Luprosil Nc Ammonium Propionate, 17496-08-1 | Made-in-China.com [m.made-in-china.com]
- 6. bocsci.com [bocsci.com]
- 7. Ammonium propionate Wikipedia [en.wikipedia.org]
- 8. amfoodchem.com [amfoodchem.com]
- 9. ammonium propionate | 17496-08-1 [chemicalbook.com]
- 10. Page loading... [wap.guidechem.com]
- 11. ammonium propionate | 17496-08-1 [chemnet.com]
- 12. Ammonium propionate | C3H6O2.H3N | CID 87139 PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. acrossbiotech.com [acrossbiotech.com]
- 14. ammonium propionate [chembk.com]
- 15. ammonium propionate, 17496-08-1 [thegoodscentscompany.com]
- 16. WO2014149285A1 Thermal salt-splitting of ammonium propionate Google Patents [patents.google.com]
- 17. CN105026354A Thermal salt-splitting of ammonium propionate Google Patents [patents.google.com]
- 18. (S)-(+) Glycidyl Phthalimide CAS 161596-47-0 I GLindia Chemicals [glindiachemicals.com]
- 19. Experimental and theoretical studies on compositions, structures, and IR and NMR spectra of functionalized protic ionic liquids - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 20. mdpi.com [mdpi.com]
- 21. hmdb.ca [hmdb.ca]
- 22. low/high resolution 1H proton nmr spectrum of methyl propanoate C4H8O2 CH3CH2COOCH3 analysis interpretation of chemical shifts ppm spin spin line splitting H-1







methyl propionate 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]

- 23. wbcil.com [wbcil.com]
- 24. download.basf.com [download.basf.com]
- 25. wbcil.com [wbcil.com]
- To cite this document: BenchChem. [physical and chemical properties of ammonium propionate solid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093263#physical-and-chemical-properties-of-ammonium-propionate-solid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com